

Structure and stereochemistry of Tert-butyl 5-aminoindoline-1-carboxylate

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Compound of Interest

Compound Name: *Tert-butyl 5-aminoindoline-1-carboxylate*

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An In-depth Technical Guide to Tert-butyl 5-aminoindoline-1-carboxylate

For Researchers, Scientists, and Drug Development Professionals

Abstract

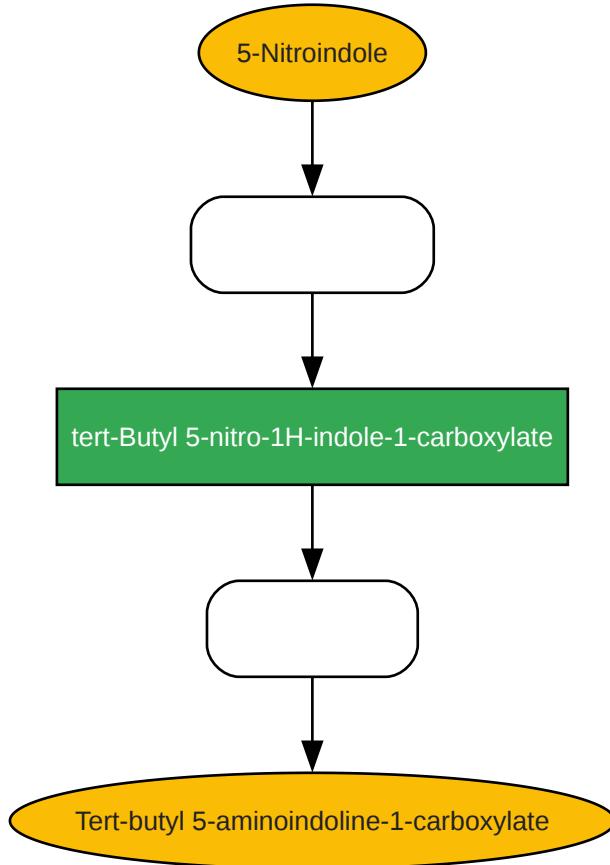
This technical guide provides a comprehensive overview of the chemical structure, stereochemistry, synthesis, and characterization of **Tert-butyl 5-aminoindoline-1-carboxylate**. This compound, identified by CAS number 129487-92-9, is a valuable intermediate in the synthesis of various biologically active molecules. This document consolidates available data on its physical and spectral properties, offers a detailed experimental protocol for its synthesis, and discusses its stereochemical nature. While specific biological activities and signaling pathway involvement for this particular molecule are not extensively documented, the broader context of substituted indolines' bioactivity is also briefly addressed.

Chemical Structure and Properties

Tert-butyl 5-aminoindoline-1-carboxylate is a bicyclic aromatic amine derivative. The core of the molecule is an indoline ring system, which is an indole with a saturated 2,3-bond. The

nitrogen atom of the indoline ring is protected by a tert-butoxycarbonyl (Boc) group, and an amino group is substituted at the 5-position of the benzene ring.

Structure Diagram



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